

# 4-O-Demethylisokadsurenin D: A Technical Overview of its Natural Source and Discovery

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## Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B1153313

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## Introduction

**4-O-Demethylisokadsurenin D** is a naturally occurring lignan, a class of polyphenolic compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the natural source, discovery, and available data related to this compound. While specific experimental details for **4-O-Demethylisokadsurenin D** are not extensively detailed in publicly available literature, this document compiles the known information and presents methodologies for related compounds isolated from the same natural source as a practical reference.

## Natural Source and Discovery

**4-O-Demethylisokadsurenin D** is a lignan that has been isolated from the aerial parts of *Piper kadsura* (Choisy) Ohwi<sup>[1]</sup>. This plant, belonging to the Piperaceae family, is a perennial vine found in regions of China, Japan, and Korea. The stems of *Piper kadsura*, known in traditional Chinese medicine as "Haifengteng," have a long history of use for treating conditions such as asthma, rheumatic pain, and traumatic injuries.

The discovery of **4-O-Demethylisokadsurenin D** is part of a broader scientific investigation into the chemical constituents of *Piper kadsura*. Research on this plant has led to the isolation of a variety of bioactive compounds, including numerous lignans and neolignans, amides, and terpenes. These studies have often been guided by the plant's traditional medicinal uses, with

a focus on identifying compounds with anti-inflammatory, neuroprotective, and anti-platelet activating factor activities. While the initial publication detailing the specific isolation and characterization of **4-O-Demethylisokadsurenin D** is not readily available in the public domain, its existence as a known natural product is confirmed.

## Physicochemical Properties

A summary of the basic physicochemical properties of **4-O-Demethylisokadsurenin D** is provided in the table below.

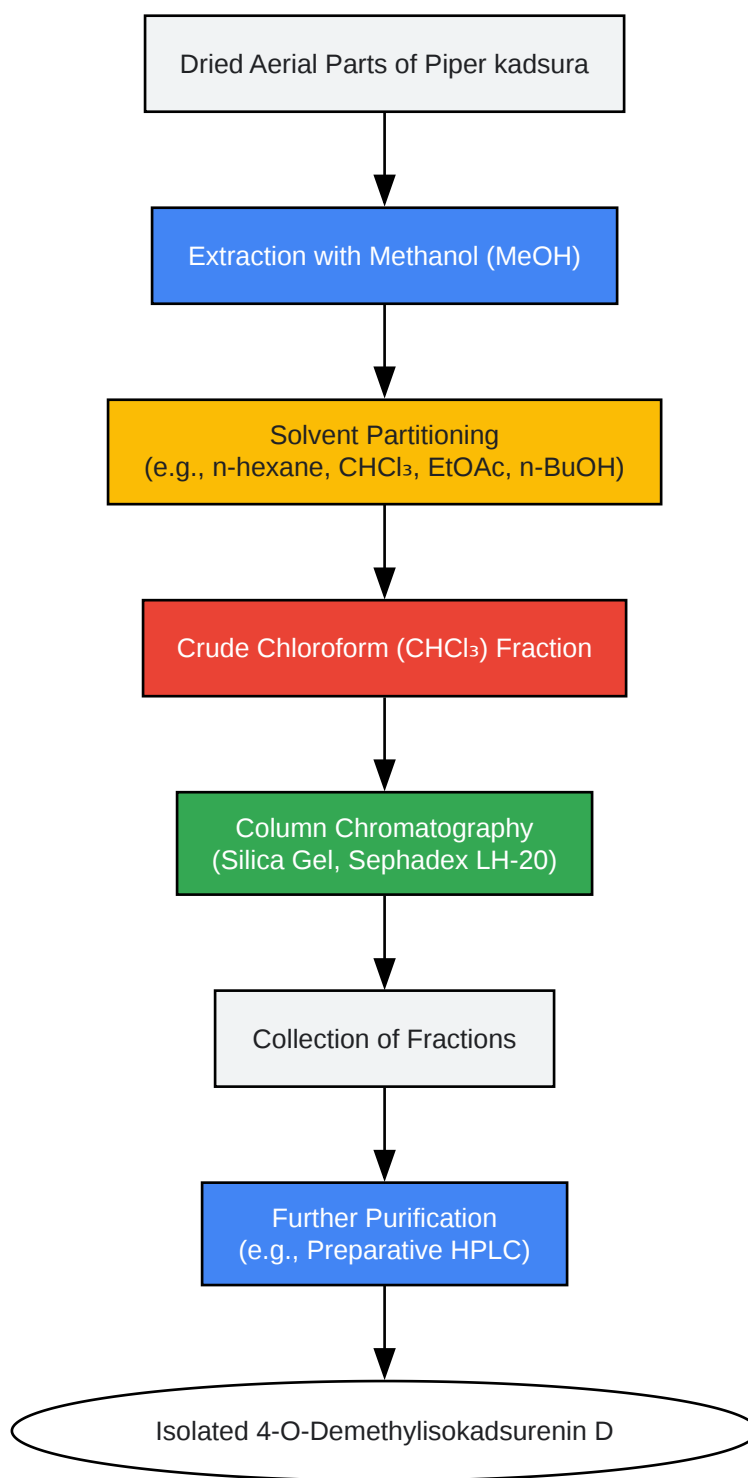
Property	Value
Chemical Formula	C <sub>20</sub> H <sub>22</sub> O <sub>5</sub>
Molecular Weight	358.39 g/mol
Compound Type	Lignan
Natural Source	Piper kadsura (Choisy) Ohwi (Aerial Parts)

## Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **4-O-Demethylisokadsurenin D** are not available in the reviewed literature. However, the following sections provide a generalized methodology based on the isolation of other lignans and neolignans from Piper kadsura, as described in studies by Lin, Shen, et al.

## General Extraction and Isolation Workflow

The isolation of lignans from Piper kadsura typically involves a multi-step process beginning with the extraction of the plant material, followed by solvent partitioning and chromatographic separation.

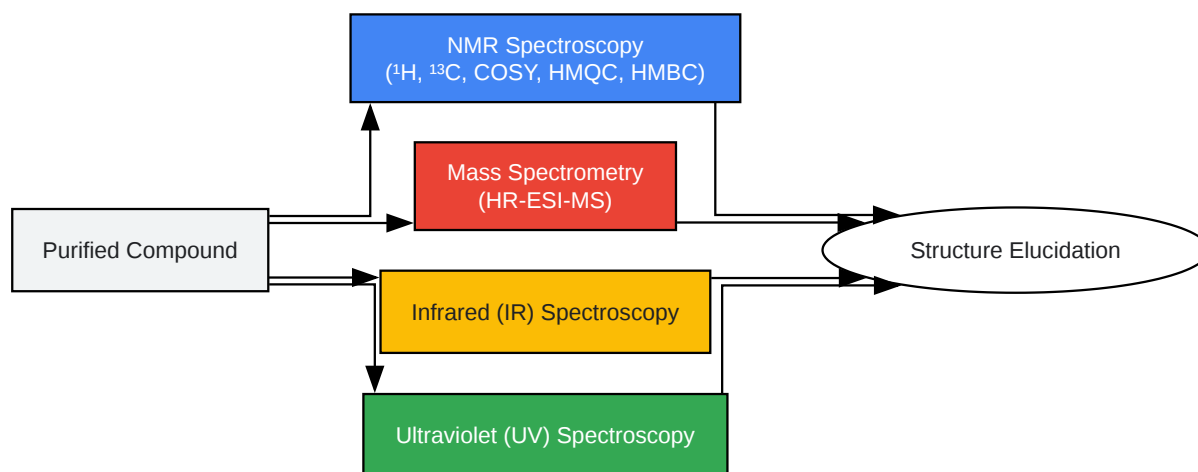


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Caption: Generalized workflow for the extraction and isolation of lignans from Piper kadsura.

## Spectroscopic Characterization

The structural elucidation of isolated compounds like **4-O-Demethylisokadsurenin D** relies on a combination of spectroscopic techniques.



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Caption: Spectroscopic methods for the structural characterization of isolated natural products.

## Quantitative Data

Specific quantitative data for the isolation yield and spectroscopic characteristics of **4-O-Demethylisokadsurenin D** are not available in the reviewed literature. The following table provides an illustrative example of the type of data that would be collected during the characterization of a lignan, based on data for related compounds.

Table 1: Illustrative Spectroscopic Data for a Lignan from *Piper kadsura*

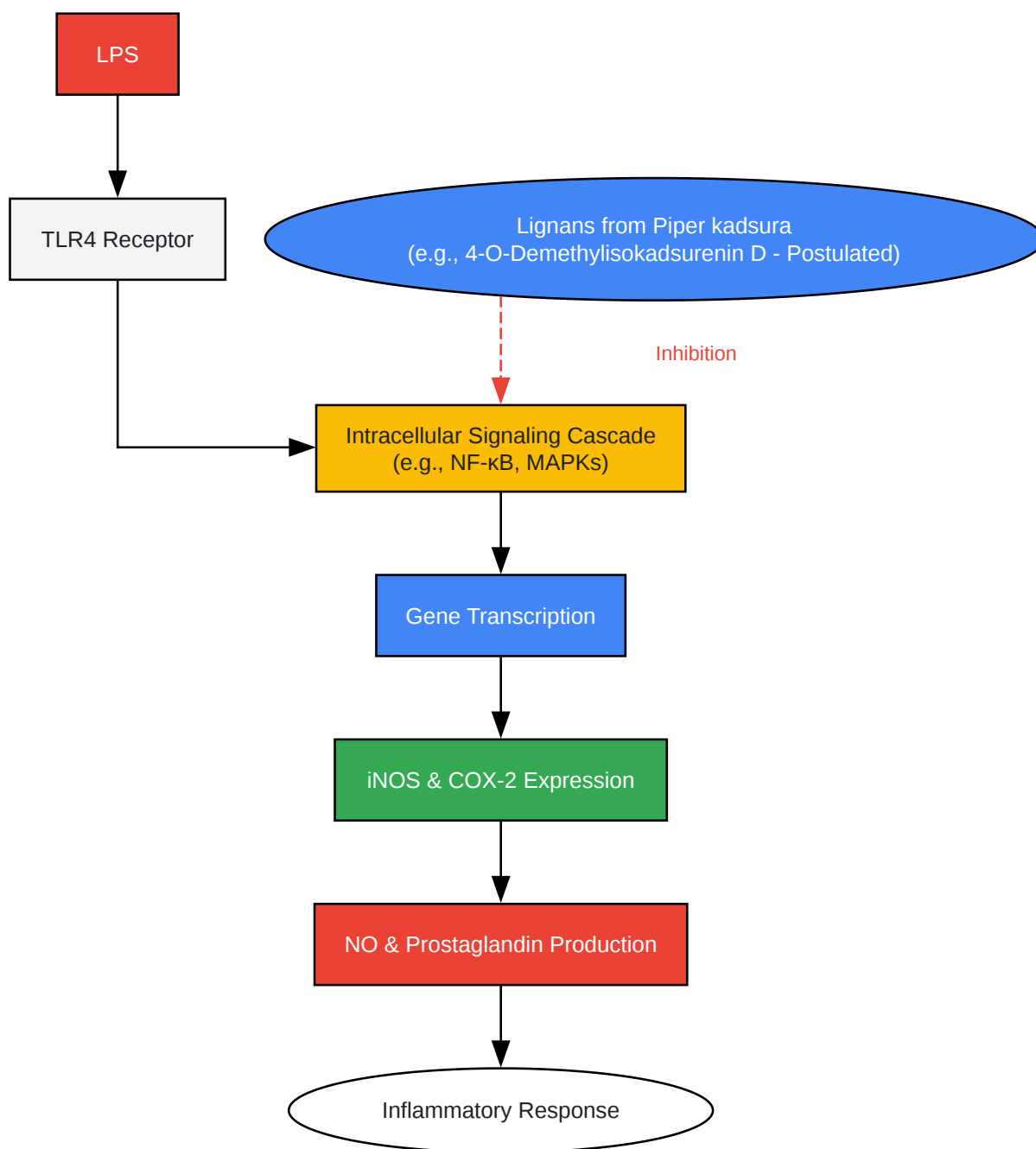
Technique	Observed Data (Example)
$^1\text{H}$ NMR ( $\text{CDCl}_3$ , 500 MHz)	$\delta$ 6.90-6.70 (m, Ar-H), 5.95 (s, -O-CH <sub>2</sub> -O-), 4.70 (d, J=4.5 Hz, H-7), 4.20 (d, J=7.0 Hz, H-7'), 3.85 (s, -OCH <sub>3</sub> ), 2.80 (m, H-8), 2.40 (m, H-8'), 1.00 (d, J=6.5 Hz, -CH <sub>3</sub> )
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ , 125 MHz)	$\delta$ 175.0 (C=O), 147.5 (Ar-C), 147.0 (Ar-C), 135.0 (Ar-C), 132.0 (Ar-C), 120.0 (Ar-C), 108.0 (Ar-C), 101.0 (-O-CH <sub>2</sub> -O-), 82.0 (C-7), 71.0 (C-7'), 56.0 (-OCH <sub>3</sub> ), 45.0 (C-8), 40.0 (C-8'), 14.0 (-CH <sub>3</sub> )
HR-ESI-MS	m/z $[\text{M}+\text{Na}]^+$ calculated for $\text{C}_{20}\text{H}_{22}\text{O}_5\text{Na}$ , found [value]

Note: The data in this table is hypothetical and serves as an example of the expected format.

## Biological Activity and Signaling Pathways

While the specific biological activities of **4-O-Demethylisokadsurenin D** have not been reported, numerous other lignans and neolignans isolated from *Piper kadsura* have demonstrated significant anti-inflammatory properties[2][3][4][5][6][7]. The primary mechanism of action studied for these related compounds is the inhibition of inflammatory mediators.

A common assay to evaluate anti-inflammatory activity is the measurement of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophage cell lines, such as RAW 264.7. LPS stimulation of these cells activates signaling pathways, leading to the upregulation of pro-inflammatory enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).



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Caption: Postulated anti-inflammatory signaling pathway inhibited by lignans from Piper kadsura.

Table 2: Anti-inflammatory Activity of Neolignans from Piper kadsura (Illustrative Data)

Compound	Assay	Cell Line	IC <sub>50</sub> (μM)
Piperkadsin A	ROS Production	Human PMN	4.3 ± 1.0
Piperkadsin B	ROS Production	Human PMN	12.2 ± 3.2
Futoquinol	ROS Production	Human PMN	13.1 ± 5.3
Piperkadsin C	NO Production	BV-2 Microglia	14.6
Futoquinol	NO Production	BV-2 Microglia	16.8

Data sourced from related studies on compounds isolated from Piper kadsura.

## Conclusion and Future Directions

**4-O-Demethylisokadsurenin D** is a constituent of the medicinally important plant Piper kadsura. While its basic chemical identity is known, a significant gap exists in the scientific literature regarding its detailed discovery, isolation, and biological characterization. The methodologies and biological activities of co-occurring lignans and neolignans from the same plant suggest that **4-O-Demethylisokadsurenin D** may also possess anti-inflammatory properties.

Future research should focus on the following:

- **Definitive Isolation and Characterization:** A complete study detailing the isolation of **4-O-Demethylisokadsurenin D** with comprehensive spectroscopic data (<sup>1</sup>H-NMR, <sup>13</sup>C-NMR, 2D-NMR, HR-MS, IR, UV) is required.
- **Biological Screening:** The compound should be screened for a range of biological activities, particularly anti-inflammatory, anti-cancer, and neuroprotective effects, given the activities of related compounds.
- **Mechanism of Action Studies:** For any confirmed biological activities, further investigation into the underlying molecular mechanisms and signaling pathways is warranted.

This technical guide serves as a foundational resource for researchers interested in **4-O-Demethylisokadsurenin D**, providing the currently available information and a framework for future investigation based on established knowledge of related compounds from Piper kadsura.

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Address: 3281 E Guasti Rd

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